

Essential Guide to the Proper Disposal of Carbomer 934

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Compound of Interest

Compound Name: Carbomer 934

Cat. No.: B047073

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is a critical aspect of operational safety and environmental responsibility. This document provides a comprehensive, step-by-step guide to the proper disposal procedures for **Carbomer 934**, a high molecular weight polymer of acrylic acid commonly used in pharmaceutical and cosmetic formulations. Adherence to these guidelines will help ensure the safety of laboratory personnel and minimize environmental impact.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **Carbomer 934** with appropriate personal protective equipment (PPE). This includes wearing safety glasses or goggles, protective gloves, and a lab coat.^[1] In situations where dust may be generated, respiratory protection should be used.^{[2][3]} Ensure adequate ventilation in the work area.^[4]

Step-by-Step Disposal Protocol

The proper disposal of **Carbomer 934**, whether as a pure substance or as waste from experimental procedures, must be conducted in accordance with federal, state, and local environmental control regulations.^{[1][5]} The following steps provide a general guideline for its disposal:

- Waste Collection:

- Carefully sweep or vacuum up any spilled solid **Carbomer 934**, avoiding the generation of dust.[\[1\]](#)
- Place the collected material into a suitable, clearly labeled waste disposal container.[\[1\]](#)[\[6\]](#)
[\[7\]](#)
- Decontamination of Surfaces and Equipment:
 - For small spills, after removing the solid material, clean the contaminated surface by spreading water on it.[\[6\]](#)[\[7\]](#)
 - For larger spills, after shoveling the material into a waste container, finish cleaning by spreading water on the contaminated surface.[\[6\]](#)[\[7\]](#)
 - Contaminated surfaces and equipment can also be decontaminated by scrubbing with alcohol.[\[4\]](#)
- Disposal of Waste:
 - Dispose of the waste container and its contents in accordance with all applicable federal, state, and local regulations.[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Do not allow the product to enter drains, soil, or water sources.[\[5\]](#)
- Empty Container Disposal:
 - Empty containers may retain product residue and should be handled with care.[\[3\]](#)[\[6\]](#)
 - Follow label warnings even after the container is emptied.[\[3\]](#)[\[8\]](#)
 - Dispose of empty containers in accordance with the same regulations as the chemical itself.[\[1\]](#)

Quantitative Data

The available Safety Data Sheets for **Carbomer 934** do not specify quantitative limits for disposal. However, some ecotoxicity data is available, which underscores the importance of preventing its release into the environment.

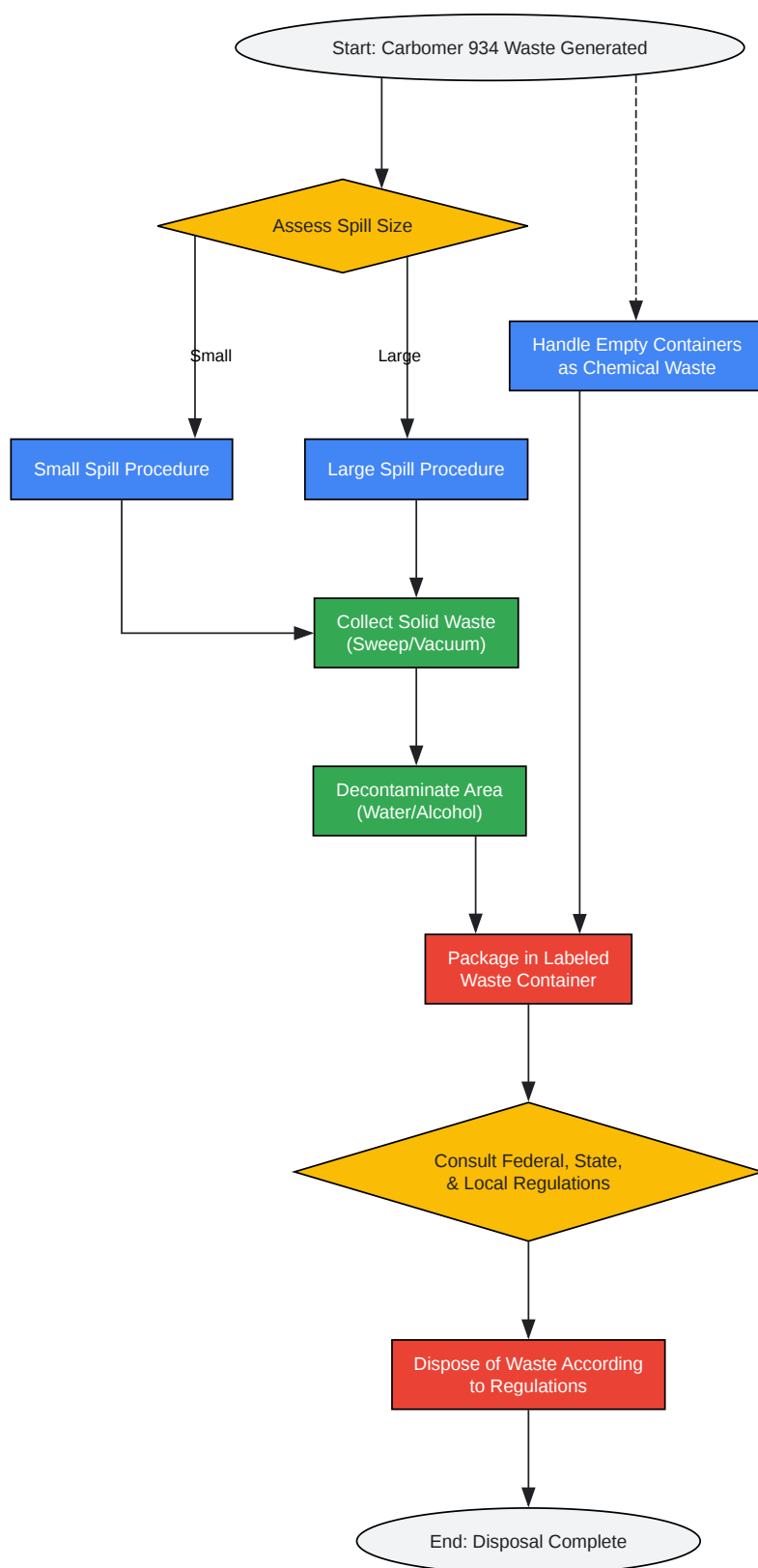
Ecotoxicity Data for Carbomer 934

| | |
|-------------------------------|---|
| Fish (Bluegill, Sunfish) | LC50: 580 - 2000 mg/l, 96 hours[7] |
| Daphnia (water flea) | EC50: 168 - 280 mg/l, 96 hours[2][7] |
| Persistence and Degradability | Information not readily available, but noted as biodegradable in some sources.[9] |
| Bioaccumulative Potential | No information available.[2] |

LC50 (Lethal Concentration, 50%): The concentration of a chemical in water that kills 50% of the test animals in a given period. EC50 (Effective Concentration, 50%): The concentration of a chemical that causes a defined effect in 50% of the test organisms.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Carbomer 934**.



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